

"4-(2,2-Difluoropropoxy)-2-methylaniline" CAS number inquiry

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Compound of Interest

Compound Name: 4-(2,2-Difluoropropoxy)-2-methylaniline

Cat. No.: B1415884

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Technical Guide: 4-Fluoro-2-methylaniline

Disclaimer: Information regarding the specific chemical "**4-(2,2-Difluoropropoxy)-2-methylaniline**," including its CAS number, could not be located in publicly available scientific databases. This technical guide will therefore focus on the closely related and well-documented compound, 4-Fluoro-2-methylaniline (CAS: 452-71-1), which shares a similar core structure and is a key intermediate in various fields of chemical research and development.

This guide is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of 4-Fluoro-2-methylaniline, including its properties, synthesis, and applications.

Core Data Summary

The following table summarizes the key quantitative data for 4-Fluoro-2-methylaniline.

Property	Value	Reference
CAS Number	452-71-1	[1][2][3][4][5][6]
Molecular Formula	C ₇ H ₈ FN	[1][2][3][5]
Molecular Weight	125.14 g/mol	[1][3][5]
Melting Point	14 °C	[2]
Boiling Point	90-92 °C at 16 mmHg	[3][4][6]
Density	1.126 g/mL at 25 °C	[4][6]
Refractive Index (n _{20/D})	1.537	[4][6]
Flash Point	88 °C (closed cup)	[6]

Experimental Protocols

A common and efficient method for the synthesis of 4-Fluoro-2-methylaniline is through the reduction of 5-Fluoro-2-nitrotoluene.

General Procedure for the Synthesis of 4-Fluoro-2-methylaniline from 5-Fluoro-2-nitrotoluene:

[1][3][4]

Materials:

- 5-Fluoro-2-nitrotoluene
- 10% Palladium on carbon (Pd/C)
- Methanol (MeOH)
- Hydrogen (H₂) gas
- Dichloromethane (DCM)
- Silica gel for column chromatography
- Petroleum ether (P.E.)

- Ethyl acetate (EtOAc)

Instrumentation:

- Reaction flask
- Stirrer
- Hydrogenation apparatus (e.g., H-Cube or balloon hydrogenation)
- Filtration apparatus
- Rotary evaporator
- Column chromatography setup

Protocol:

- To a solution of 5-fluoro-2-nitrotoluene (2.00 mmol) in methanol (10 mL), add 10% palladium on carbon (21 mg, 0.020 mmol).
- Stir the reaction mixture at room temperature and bubble hydrogen (H₂) gas through the mixture for 2 hours.
- Upon completion of the reaction (monitored by TLC or other appropriate methods), remove the solid catalyst by filtration.
- Wash the solid catalyst with dichloromethane (25 mL).
- Combine the filtrate and the DCM wash solution and concentrate the combined organic phases under reduced pressure using a rotary evaporator.
- Purify the resulting residue by flash column chromatography on silica gel, using a gradient elution from petroleum ether to a 4:1 mixture of petroleum ether and ethyl acetate.
- This procedure affords 4-fluoro-2-methylaniline as a pink oil.

Applications and Biological Significance

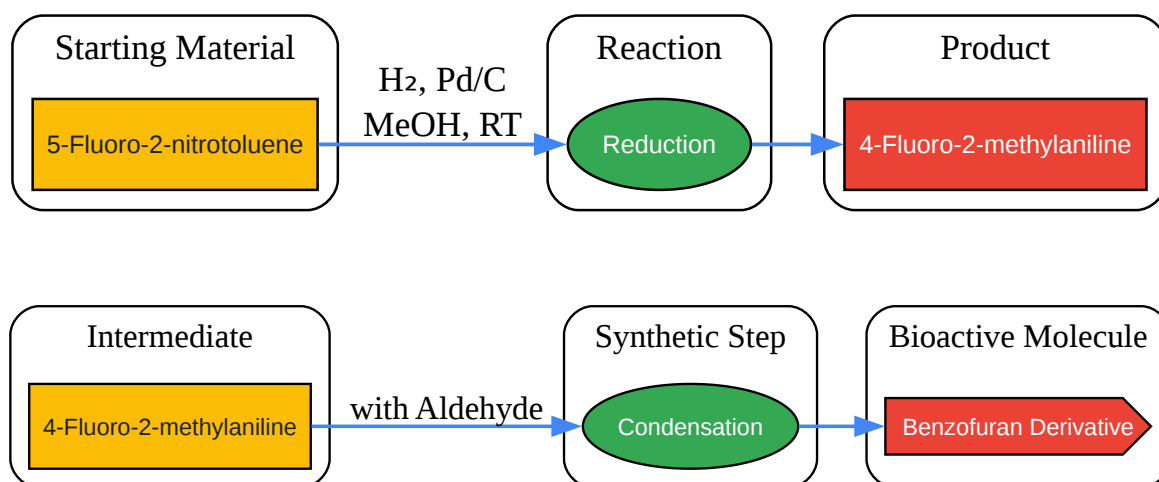
4-Fluoro-2-methylaniline is a versatile fluorinated intermediate with significant applications in the pharmaceutical and agrochemical industries.[7][8][9][10] Its unique structure, featuring both a fluorine atom and a methyl group on the aniline backbone, makes it a valuable building block for the synthesis of complex molecules.[7][10]

In the pharmaceutical sector, it serves as a crucial intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).[7][10] For instance, it has been used in the synthesis of 4-fluoro-N-[(E)-{7-methoxy-2-[4-(methylsulfanyl)phenyl]-1-benzofuran-5-yl}methylidene]-2-methylaniline, a compound with potential biological activity.[3][6][11]

In the agrochemical industry, 4-Fluoro-2-methylaniline is utilized in the creation of advanced herbicides and pesticides.[7][8][10] The presence of the fluorine atom can enhance the biological activity and metabolic stability of the final products.

Mandatory Visualizations

The following diagrams illustrate the synthesis workflow and a potential application of 4-Fluoro-2-methylaniline.



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